

Essential Safety and Logistical Information for Handling D-Mannitol-2-13C

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Compound of Interest

Compound Name: D-Mannitol-2-13C

Cat. No.: B15139572

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides procedural guidance for the personal protective equipment (PPE), operational handling, and disposal of **D-Mannitol-2-13C**.

Physicochemical and Safety Data

D-Mannitol-2-13C is a stable, isotopically labeled form of D-Mannitol and is not radioactive.[1]
[2] Based on available safety information for both the labeled and unlabeled compound, D-Mannitol is not classified as a hazardous substance.[3][4] The key physical and safety parameters are summarized below.

Property	Value	Reference
Chemical Formula	C ₅ ¹³ CH ₁₄ O ₆	[5]
Molecular Weight	183.16 g/mol	
Physical State	Solid	
Appearance	White	[4][6]
Melting Point	165 - 170 °C	[4][7]
Odor	Odorless	[4][6]
Hazard Classification	Not classified as hazardous	[3][8]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure safety during the handling of **D-Mannitol-2-13C**.^{[9][10]}

PPE Category	Specific Recommendations
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile gloves). ^[11] Inspect gloves before use and remove and dispose of them properly if contaminated. ^[6]
Eye/Face Protection	Use safety glasses with side-shields. ^{[7][10]} If there is a splash hazard, a face shield should be worn in addition to safety glasses or goggles. ^{[10][11]}
Skin and Body Protection	Wear a lab coat to protect skin and personal clothing. ^{[9][11]} Ensure long pants and closed-toe shoes are worn in the laboratory. ^[10]
Respiratory Protection	For handling fine powders that may become airborne, a dust mask (e.g., type N95 (US) or type P1 (EN143) respirator filter) is recommended. ^[7] Ensure adequate ventilation in the work area. ^[3]

Operational and Disposal Plans

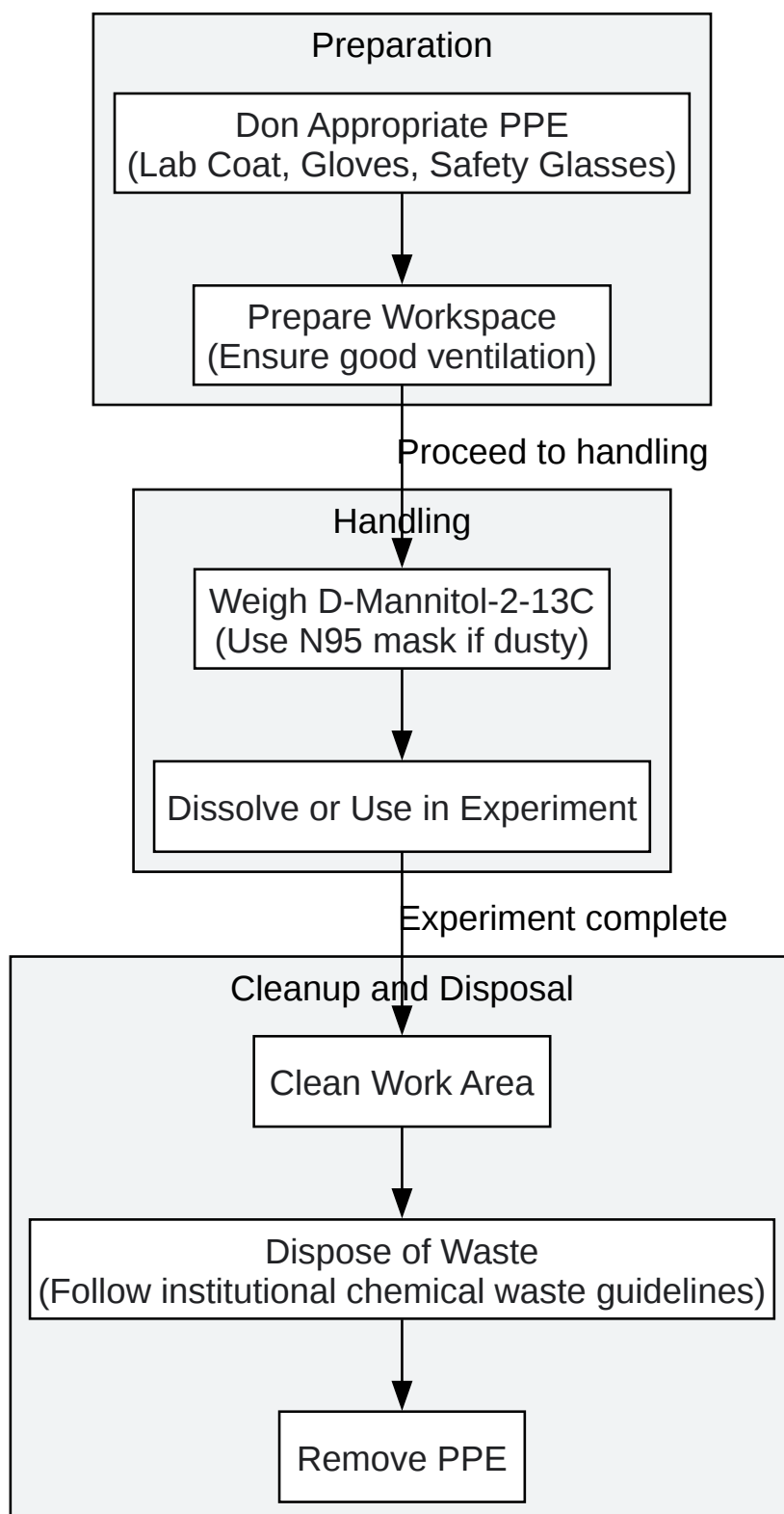
Handling and Storage:

- Engineering Controls: Handle in a well-ventilated area, such as a chemical fume hood, especially when working with the solid in powdered form to minimize dust generation.^[3]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.^[4] Do not ingest or inhale.^[4] Wash hands thoroughly after handling.^[3]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4]

Spill Management: In case of a spill, avoid generating dust.^[6] Sweep up the solid material and place it into a suitable, labeled container for disposal.^[6]

Disposal: As **D-Mannitol-2-13C** is a stable, non-radioactive isotopically labeled compound, it does not require special disposal procedures beyond those for standard chemical waste.^{[1][2]} Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not dispose of it down the drain or in general waste.

Workflow for Safe Handling of D-Mannitol-2-13C



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Caption: Workflow for the safe handling of **D-Mannitol-2-13C**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling D-Mannitol-2-13C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15139572#personal-protective-equipment-for-handling-d-mannitol-2-13c\]](https://www.benchchem.com/product/b15139572#personal-protective-equipment-for-handling-d-mannitol-2-13c)

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